

Dimethylbenzylcarbiny acetate chemical structure and properties

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Compound of Interest

Compound Name: Dimethylbenzylcarbiny acetate

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An In-depth Technical Guide to **Dimethylbenzylcarbiny Acetate**

Introduction

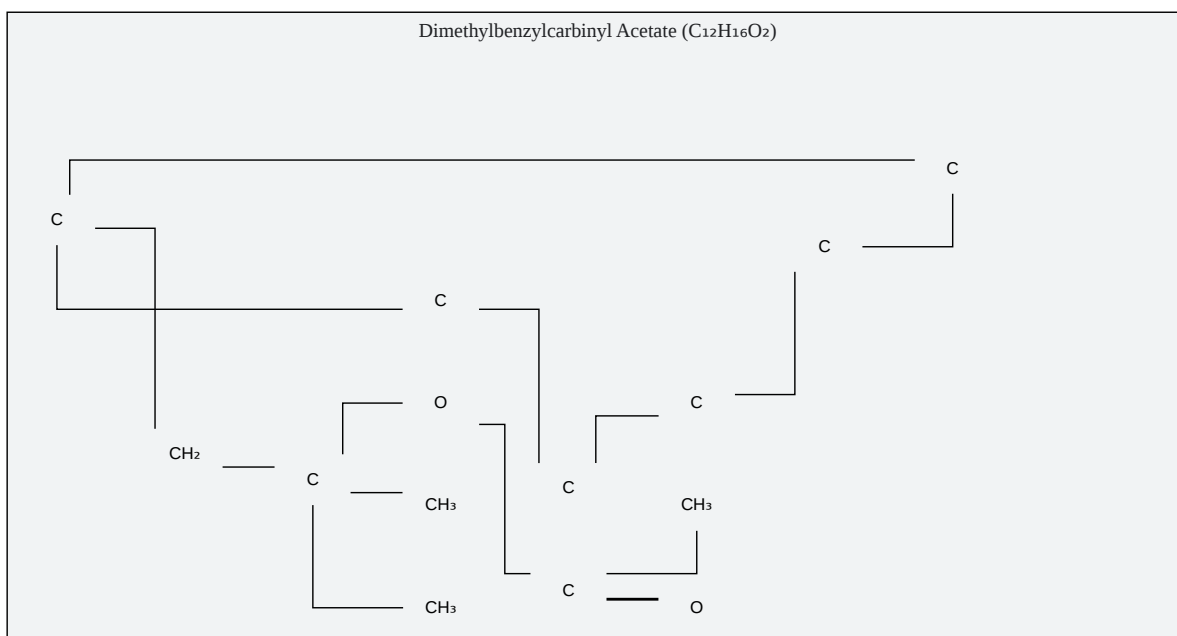
Dimethylbenzylcarbiny acetate (DMBCA) is a synthetic aromatic ester valued for its complex floral and fruity aroma.[1][2] Chemically classified as an acetate ester, it is characterized by a phenethyl backbone with two methyl substituents at the alpha position.[1] While not found in nature, DMBCA is a significant component in the fragrance and flavor industries due to its unique scent profile and stability in various formulations.[1][3] This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and applications for professionals in research and development.

Chemical Structure and Identification

DMBCA, with the molecular formula $C_{12}H_{16}O_2$, is known by several synonyms.[1][4] Its structure features a tertiary alcohol acetate, which contributes to its characteristic scent and chemical properties.

- IUPAC Name: 2-methyl-1-phenylpropan-2-yl acetate[1]
- Synonyms: α,α -Dimethylphenethyl acetate, DMBCA, Dimethyl benzyl carbiny acetate, 1,1-Dimethyl-2-phenylethyl acetate, Benzyldimethylcarbiny acetate[1][5][6]
- CAS Number: 151-05-3[1][3][4][5]

- FEMA Number: 2392[1][3][5]
- EINECS Number: 205-781-3[1][3]



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Figure 1: Chemical Structure of **Dimethylbenzylcarbiny Acetate**

Physicochemical Properties

DMBCA is a colorless to pale straw-colored oily liquid that can crystallize into a translucent solid at room temperature.^{[1][7]} Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Weight	192.26 g/mol	^{[1][5][8]}
Appearance	Colorless to pale straw liquid; may be a crystalline solid at room temp.	^{[1][7][9]}
Melting Point	28 - 31 °C	^{[4][5][7][10][11]}
Boiling Point	250 °C at 760 mmHg	^{[3][4][10][11]}
Density	0.996 - 1.004 g/mL at 20°C	^{[1][7][12]}
Refractive Index (n _D 20)	1.4900 - 1.4950	^{[1][3][4][5][7][12]}
Flash Point	96 - 103 °C (Closed Cup)	^{[1][3][7][11][12][13]}
Vapor Pressure	0.05 mmHg at 25°C	^{[4][9]}
Solubility	Insoluble in water; soluble in ethanol, oils, and most organic solvents.	^{[1][5][6][12][14]}
logP (o/w)	2.910	^{[3][4]}
Assay (% GC)	> 98%	^{[1][7][12]}

Synthesis and Manufacturing

The industrial synthesis of **dimethylbenzylcarbinyl acetate** is a two-step process that is both efficient and economical.^[1]

- **Formation of the Carbinol:** The process begins with the Grignard addition of benzylmagnesium chloride (prepared from benzyl chloride) to acetone. This reaction yields the intermediate alcohol, dimethylbenzylcarbinol.^[1]

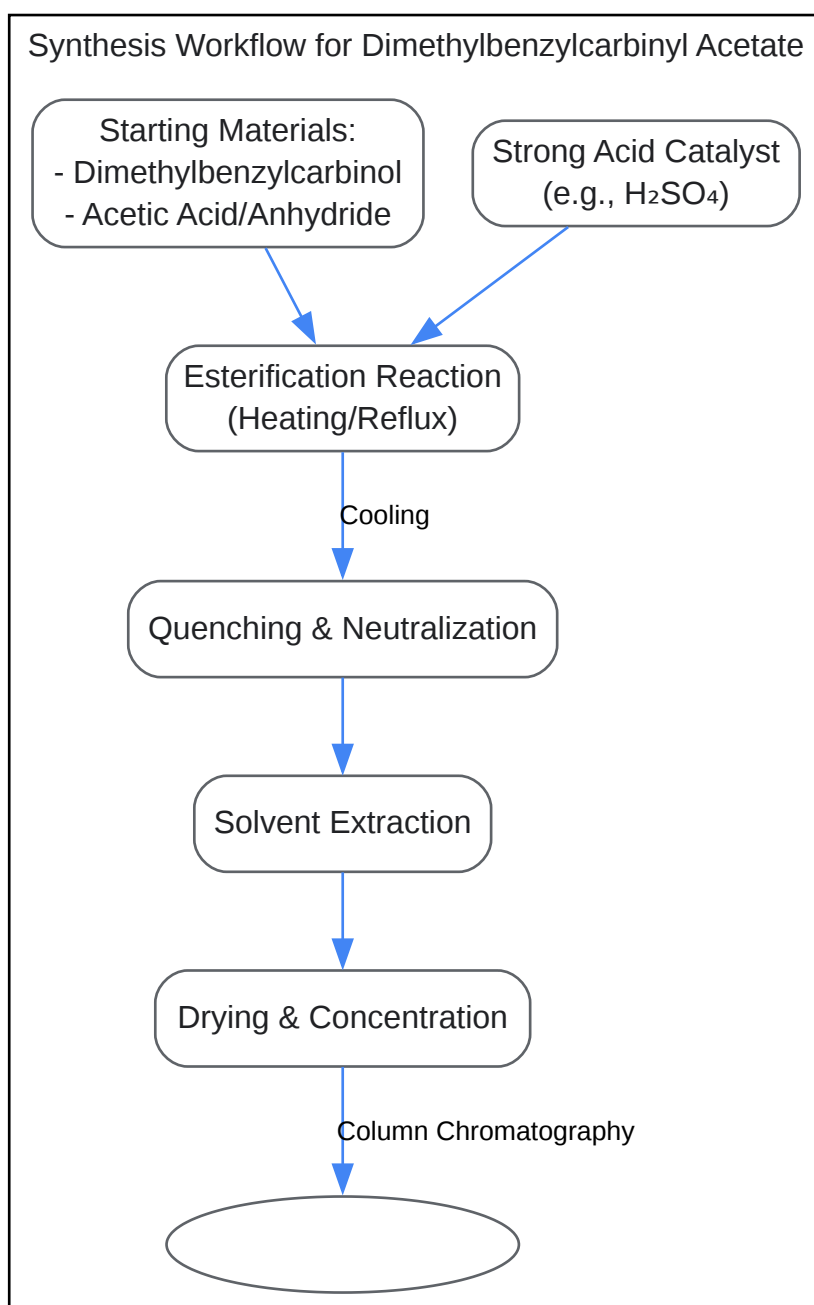
- Acetylation: The dimethylbenzylcarbinol is then acetylated, typically using acetic anhydride, to produce the final ester, **dimethylbenzylcarbiny acetate**.[\[1\]](#)

An alternative laboratory-scale method involves the direct esterification of dimethylbenzylcarbinol with acetic acid, catalyzed by a strong acid like sulfuric acid.[\[3\]](#)

Experimental Protocol: Esterification of Dimethylbenzylcarbinol

The following is a generalized protocol for the synthesis of DMBCA via esterification:

- Reaction Setup: A reaction flask equipped with a magnetic stirrer and a reflux condenser is charged with dimethylbenzylcarbinol.
- Addition of Reagents: Acetic acid (or acetic anhydride) is added to the flask in a stoichiometric or slight excess amount. A catalytic amount of concentrated sulfuric acid is then carefully added.
- Reaction Conditions: The mixture is heated to reflux and stirred for a period sufficient to drive the reaction to completion (typically monitored by TLC or GC).
- Work-up: After cooling, the reaction mixture is quenched with water and neutralized with a weak base (e.g., sodium bicarbonate solution).
- Extraction and Purification: The aqueous mixture is extracted with a suitable organic solvent (e.g., diethyl ether). The combined organic layers are then washed, dried over an anhydrous salt (e.g., Na_2SO_4), and concentrated under reduced pressure to yield the crude product.[\[15\]](#)
- Final Purification: The crude DMBCA can be further purified by flash column chromatography on silica gel to obtain the pure ester.[\[15\]](#)



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Figure 2: Generalized Synthesis Workflow

Applications in Research and Industry

The primary application of DMBCA is as a fragrance and flavor ingredient.[4][5] Its stability in alkaline systems makes it highly suitable for use in soaps and detergents.[1]

- **Fine Fragrance:** It is a key component in floral (jasmine, rose, muguet), chypre, and oriental compositions, where it provides balance, diffusion, and longevity.[1][16] It can act as a modifier, adding fresh, fruity-floral nuances to accords.[2][16] Typical usage levels in perfume compounds range from 0.07% to 5.3%.[17]
- **Functional Perfumery:** Due to its stability, it is used in a wide range of consumer products, including cosmetics, soaps, detergents, and fabric softeners.[1][3][4]
- **Flavor Industry:** With FEMA approval (No. 2392), it is used to impart floral and fruity notes in food products, particularly in liqueur flavorings.[1][5]

Stability and Storage

DMBCA is a relatively stable compound, particularly in neutral and alkaline media, making it valuable for perfuming soaps and other high-pH products.[1][3] However, it is incompatible with strong acids and strong bases, which can cause hydrolysis.[11][18]

- **Storage:** For optimal shelf life (24 months or longer), DMBCA should be stored in tightly sealed containers in a cool, dry place, protected from heat and light.[4][7]
- **Handling:** Avoid exposure to direct sunlight and extreme temperatures.[11][18] It is recommended to avoid epoxy-coated drums for storage, as the product may attack the lining.[7]

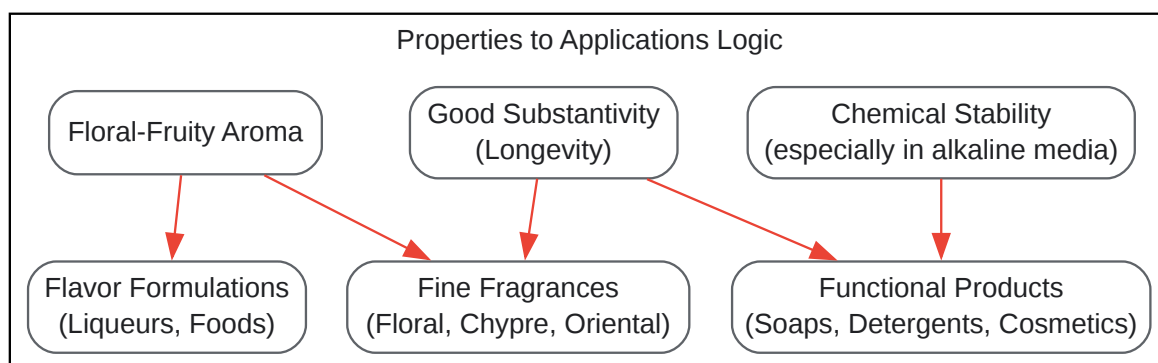
Toxicology and Safety

From a safety perspective, DMBCA is classified as a skin irritant and is considered harmful to aquatic life with long-lasting effects.[11][14]

- **Hazard Statements:** H315 (Causes skin irritation), H412 (Harmful to aquatic life with long lasting effects).[11]
- **Toxicological Data:**
 - LD50 Oral (Rat): 3300 mg/kg[18]
 - LD50 Dermal (Rabbit): >3000 mg/kg[18]

- Handling Precautions: When handling, appropriate personal protective equipment (PPE) should be worn, including safety glasses, chemical-resistant gloves, and protective clothing. [11][18] Work should be conducted in a well-ventilated area.[18]

The Joint FAO/WHO Expert Committee on Food Additives (JECFA) concluded that there is "no safety concern at current levels of intake when used as a flavouring agent." [5]



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Figure 3: Relationship Between Properties and Applications

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